Application Notes and Protocols for Subcutaneous Injection of PNA5 in Mice

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Compound of Interest

Compound Name:	*PNA5*
Cat. No.:	*B1193402*

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These protocols are intended for researchers, scientists, and drug development professionals working with the novel glycosylated Angiotensin-(1-7) peptide, **PNA5**, in murine models. The following sections provide detailed methodologies for the preparation and subcutaneous administration of both standard and extended-release formulations of **PNA5**.

Overview and Data Presentation

PNA5 is a promising therapeutic agent that has been shown to reduce cognitive decline in mouse models of Parkinson's disease and vascular cognitive impairment and dementia.[1][2][3][4] Systemic administration via subcutaneous injection is a common and effective route for delivering **PNA5** in these preclinical studies.[1][5][6][7] The choice between a standard daily injection or an extended-release formulation will depend on the specific experimental design and research question.

The following table summarizes the key quantitative parameters for both formulations based on published studies.

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Parameter	Standard PNA5 Formulation	Extended-Release PNA5 (ER-PNA5) Formulation
Dosage	1 mg/kg/day[1][3]	1.25 mg per injection[5][7]
Vehicle	Saline[1][3]	Dimethyl sulfoxide (DMSO) with Polylactic-co-glycolic acid (PLGA)[5][7]
Concentration	Not specified, prepare to achieve 1 mg/kg in a suitable injection volume	50 mg/ml[5][7]
Injection Volume	Dependent on mouse weight and desired concentration	25 µl[5][7]
Frequency	Once daily[1][3]	Two injections separated by two weeks[5][7]
Needle Gauge	25-27 G (Recommended for subcutaneous injections in mice)[8]	25-27 G (Recommended for subcutaneous injections in mice)[8]

Experimental Protocols

Protocol for Standard **PNA5** Formulation

This protocol is adapted from studies investigating the daily administration of **PNA5** for chronic conditions.[1][3]

Materials:

- **PNA5** peptide
- Sterile saline solution (0.9% sodium chloride)
- Sterile microcentrifuge tubes
- Vortex mixer

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- Sterile syringes (0.5-1 ml) with needles (25-27 G)[8]
- Animal scale
- 70% ethanol

Procedure:

- **PNA5** Reconstitution:
  - Aseptically reconstitute the lyophilized **PNA5** peptide in sterile saline to the desired stock concentration. Ensure the final solution is clear and free of particulates.
  - Gently vortex to ensure complete dissolution.
- Animal Preparation:
  - Weigh the mouse to accurately calculate the injection volume.
  - The recommended dosage is 1 mg/kg.[1][3]
  - Calculate the required volume based on the stock solution concentration and the mouse's weight.
- Injection Procedure:
  - Restrain the mouse using an appropriate method, such as the scruffing technique, to expose the dorsal side.[9]
  - The preferred site for subcutaneous injection is the loose skin over the shoulders (scruff) or the flank.[10]
  - Wipe the injection site with 70% ethanol and allow it to dry.
  - Gently lift the skin to form a "tent."[9]
  - Insert the needle, bevel up, at the base of the tented skin, parallel to the body.

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- Aspirate slightly by pulling back the plunger to ensure the needle has not entered a blood vessel. If blood appears in the syringe hub, withdraw the needle and re-insert at a different site.[9]
- Slowly inject the calculated volume of the **PNA5** solution.
- Withdraw the needle and apply gentle pressure to the injection site if necessary.

- Post-Injection Monitoring:
  - Return the mouse to its cage and monitor for any signs of distress, adverse reactions at the injection site (e.g., swelling, inflammation), or changes in behavior.
  - Repeat the injection daily for the duration of the study.[1][3]

Protocol for Extended-Release **PNA5** (ER-**PNA5**) Formulation

This protocol is based on studies utilizing a long-acting formulation of **PNA5** to reduce injection frequency.[5][7]

Materials:

- Extended-release **PNA5** formulation (50 mg/ml in DMSO with PLGA)[5][7]
- Sterile syringes (e.g., insulin syringes) with needles (25-27 G)[8]
- Animal scale
- 70% ethanol

Procedure:

- ER-**PNA5** Preparation:
  - The ER-**PNA5** is typically provided as a pre-formulated solution. Ensure it is at room temperature before use.

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- Gently mix the solution to ensure homogeneity.

- Animal Preparation:
  - Weigh the mouse. While the dosage is a fixed volume, it's good practice to record the weight.

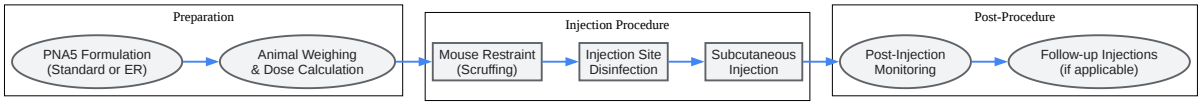
- Injection Procedure:
  - The injection procedure is the same as for the standard formulation.
  - Draw 25 µl of the 50 mg/ml ER-**PNA5** solution into the syringe.[5][7] This corresponds to a total dose of 1.25 mg of **PNA5**.[5][7]
  - Restrain the mouse and identify the subcutaneous injection site (dorsal scruff or flank).[10]
  - Wipe the site with 70% ethanol.
  - Lift the skin to form a tent and insert the needle, bevel up.
  - Aspirate to check for blood vessel entry.
  - Inject the 25 µl volume subcutaneously.
  - Withdraw the needle.

- Post-Injection Monitoring and Follow-up:
  - Monitor the mouse for any immediate adverse reactions.
  - A second injection is administered two weeks after the first.[5][7]
  - Continue to monitor the animal's health and behavior throughout the study period.

Visualizations

Experimental Workflow

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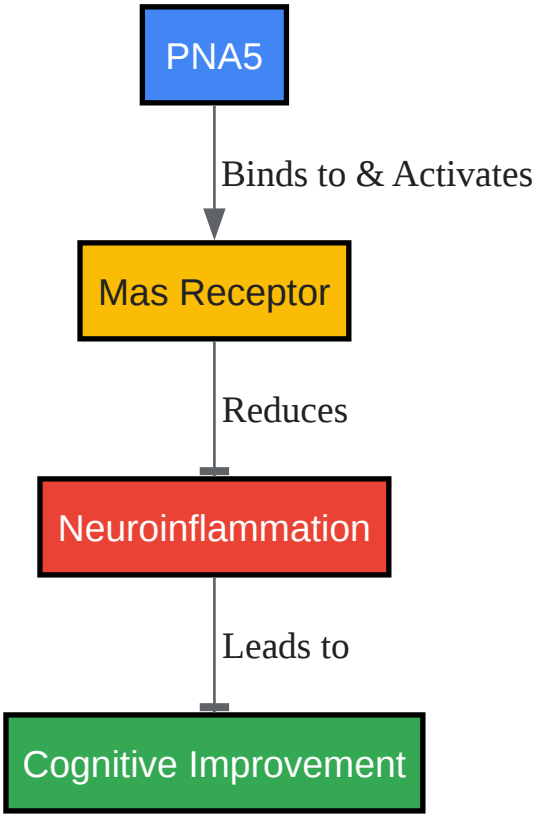


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Caption: Workflow for subcutaneous injection of **PNA5** in mice.

Signaling Pathway

While the provided search results do not detail the full intracellular signaling pathway of **PNA5**, they do indicate its primary mechanism of action. **PNA5** is a Mas receptor agonist that leads to a reduction in neuroinflammation.[1][2]



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Caption: Simplified signaling pathway of **PNA5** action.

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